

Serine-Glycine Metabolic Pathway: An In-depth Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

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The serine-glycine metabolic pathway is a critical nexus in cellular metabolism, particularly in the context of rapidly proliferating cells such as those found in cancerous tissues. This pathway not only provides the essential amino acids serine and glycine for protein synthesis but also fuels one-carbon metabolism, which is vital for the biosynthesis of nucleotides, lipids, and for maintaining cellular redox homeostasis.[1][2][3] The upregulation of this pathway is a hallmark of many cancers, making it a promising target for therapeutic intervention.[4][5] This technical guide provides a comprehensive analysis of the serine-glycine metabolic pathway, including its core components, regulatory networks, quantitative data, and detailed experimental protocols for its investigation.

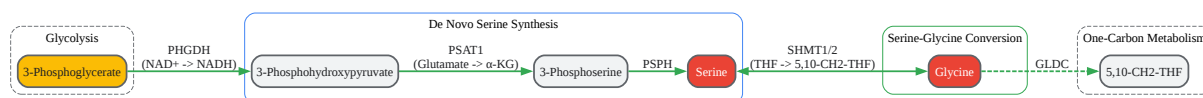
Core Pathway and Key Enzymes

The de novo synthesis of serine originates from the glycolytic intermediate 3-phosphoglycerate (3-PG) through a three-step enzymatic cascade.[3][6] Serine can then be reversibly converted to glycine.

- Phosphoglycerate Dehydrogenase (PHGDH): This is the rate-limiting enzyme that catalyzes the NAD⁺-dependent oxidation of 3-PG to 3-phosphohydroxypyruvate.[6][7]
- Phosphoserine Aminotransferase 1 (PSAT1): This enzyme catalyzes the transamination of 3-phosphohydroxypyruvate to 3-phosphoserine, using glutamate as the amino group donor.[6][7]

- Phosphoserine Phosphatase (PSPH): PSPH catalyzes the final step, the dephosphorylation of 3-phosphoserine to produce serine.[6][7]
- Serine Hydroxymethyltransferase (SHMT1/2): These enzymes, located in the cytoplasm (SHMT1) and mitochondria (SHMT2), catalyze the reversible conversion of serine and tetrahydrofolate (THF) to glycine and 5,10-methylenetetrahydrofolate (5,10-CH₂-THF).[3][4]
This reaction is a major entry point for one-carbon units into the one-carbon metabolism network.
- Glycine Decarboxylase Complex (GLDC): This mitochondrial enzyme complex can also generate a one-carbon unit by catalyzing the cleavage of glycine.[2]

The overall flow of the pathway is depicted below:



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Core Serine-Glycine Metabolic Pathway

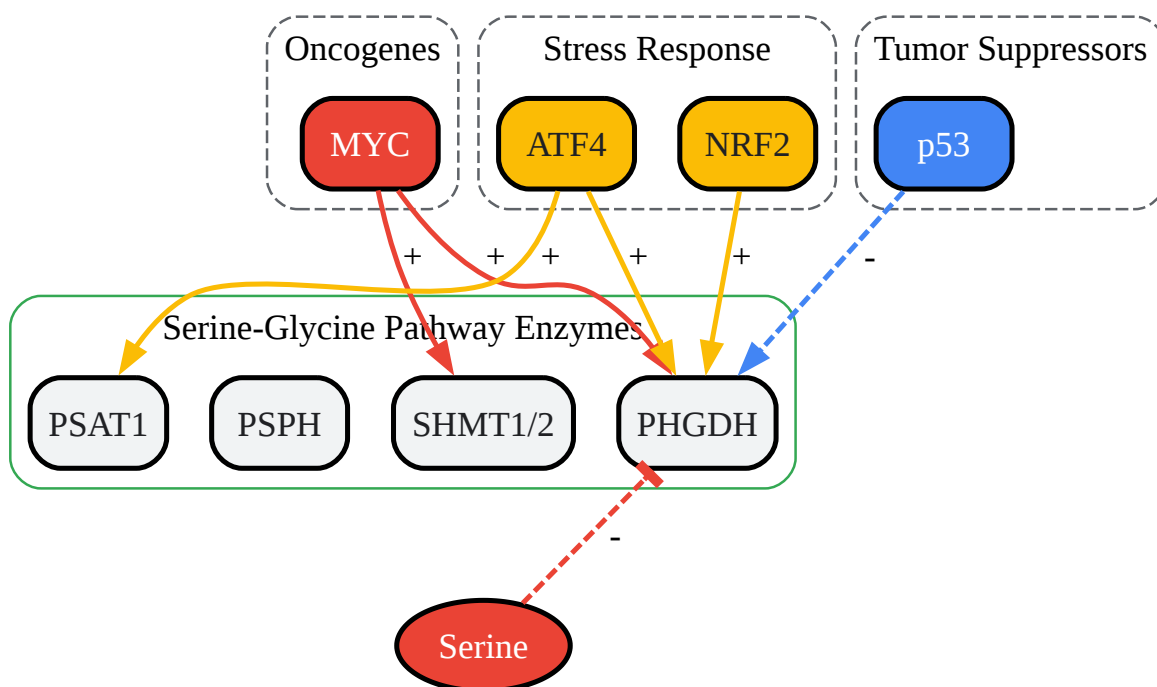
Regulation of the Serine-Glycine Metabolic Pathway

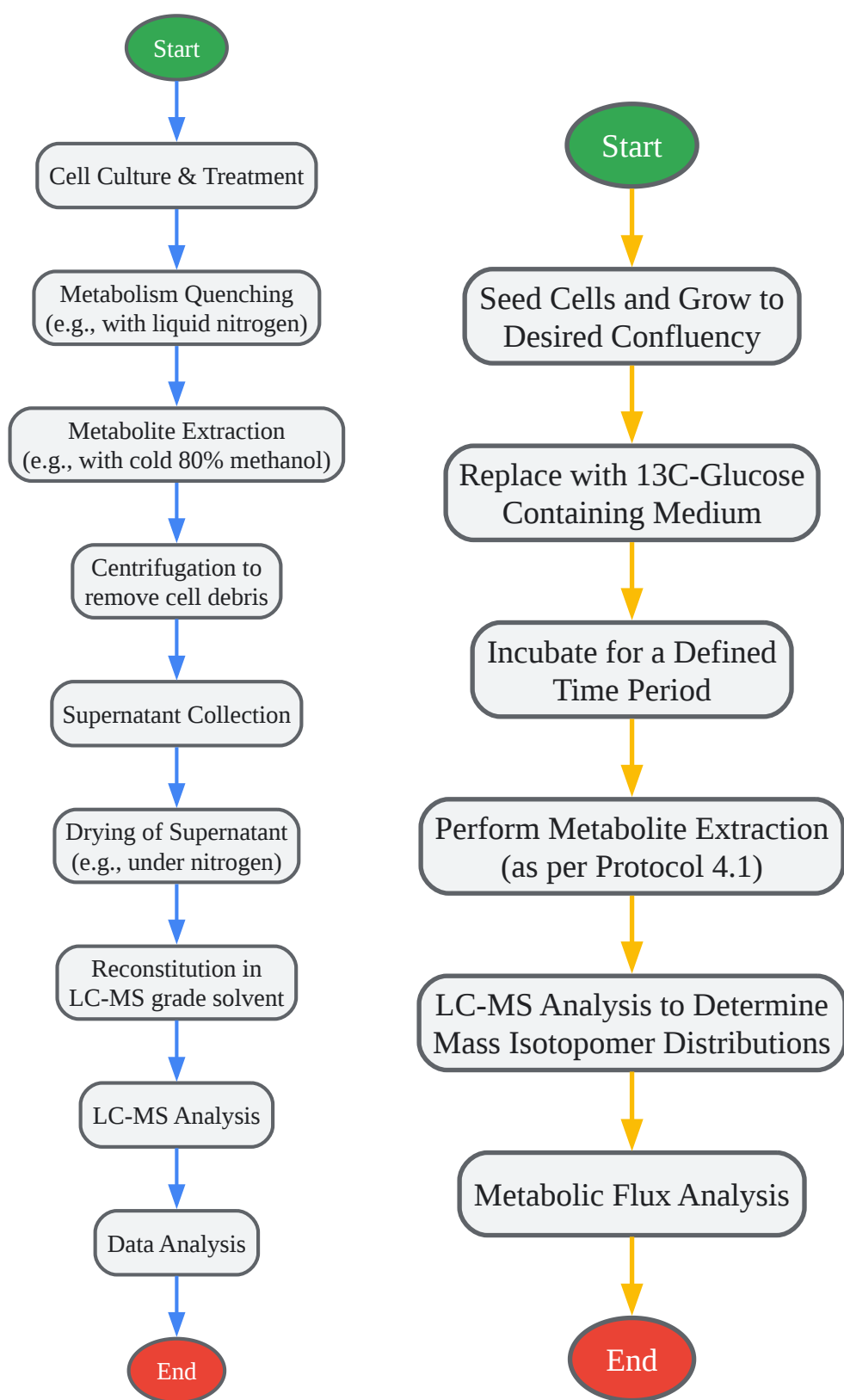
The activity of the serine-glycine metabolic pathway is tightly regulated by a complex network of signaling pathways, oncogenes, and tumor suppressors, ensuring that the production of serine and glycine meets the cell's metabolic demands.

- Transcriptional Regulation:
 - MYC: The oncogene MYC can directly upregulate the expression of PHGDH and SHMT1/2.[4][6]
 - p53: The tumor suppressor p53 can suppress the expression of PHGDH.[6]

- ATF4 and NRF2: The transcription factors ATF4 and NRF2, often activated under cellular stress, can induce the expression of serine synthesis pathway enzymes.[6]
- Allosteric Regulation:
 - Serine: Serine itself can act as a feedback inhibitor of PHGDH.

The intricate regulatory network is illustrated in the following diagram:





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References

- 1. Quantification of the inputs and outputs of serine and glycine metabolism in cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Serine and glycine metabolism in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Serine, glycine and one-carbon metabolism in cancer (Review) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Bioinformatics analysis of the serine and glycine pathway in cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Serine, glycine and the one-carbon cycle: cancer metabolism in full circle - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The PHGDH enigma: do cancer cells only need serine or also a redox modulator? - PMC [pmc.ncbi.nlm.nih.gov]
- 7. frontiersin.org [frontiersin.org]
- To cite this document: BenchChem. [Serine-Glycine Metabolic Pathway: An In-depth Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353324#ser-gly-metabolic-pathway-analysis]

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